Application Note: Strategic Utilization of 4-Cyano-2-ethoxyphenyl Acetate in API Synthesis

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Compound of Interest

Compound Name:	*4-Cyano-2-ethoxyphenyl acetate*
CAS No.:	*5438-50-6*
Cat. No.:	*B1330139*

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Executive Summary & Scientific Rationale

4-Cyano-2-ethoxyphenyl acetate (CAS 5438-50-6) serves as a robust, shelf-stable precursor to 3-ethoxy-4-hydroxybenzonitrile, a critical pharmacophore intermediate in the synthesis of the blockbuster drug Apremilast.

While many synthetic routes for Apremilast commence with 3-ethoxy-4-methoxybenzaldehyde, advanced process chemistry workflows increasingly utilize nitrile-based intermediates to bypass unstable aldehyde stages and enable direct lithiation-addition chemistries. The acetate ester offers distinct advantages over the free phenol:

- Oxidative Stability: Phenols with electron-donating alkoxy groups are prone to quinone formation; the acetate protects the 1-position oxygen.
- Purification Leverage: The ester functionality alters lipophilicity, allowing for orthogonal purification strategies (crystallization) distinct from the final phenol or ether products.
- Regiocontrol: It fixes the 3-ethoxy substituent, ensuring that subsequent alkylation (e.g., methylation) occurs exclusively at the 4-position after deprotection.

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This guide details the conversion of **4-Cyano-2-ethoxyphenyl acetate** into the 3-ethoxy-4-methoxybenzonitrile intermediate, and its subsequent transformation into the Apremilast sulfone-amine precursor.

Chemical Identity & Transformation Logic

Property	Precursor	Intermediate 1	Target Intermediate 2
Name	4-Cyano-2-ethoxyphenyl acetate	3-Ethoxy-4-hydroxybenzonitrile	3-Ethoxy-4-methoxybenzonitrile
CAS	5438-50-6	60758-79-4	60758-86-3
Role	Stable Protected Precursor	Active Scaffold	Key Apremilast Synthon
MW	205.21 g/mol	163.17 g/mol	177.20 g/mol
Function	Source of the 3-ethoxy-4-cyano aryl core.	Nucleophile for O-alkylation.	Precursor to Sulfone-Amine or Aldehyde.

Reaction Pathway Visualization

The following diagram illustrates the conversion of the acetate precursor into the Apremilast core via the "Direct Nitrile" route (Process B) versus the traditional "Aldehyde" route (Process A).

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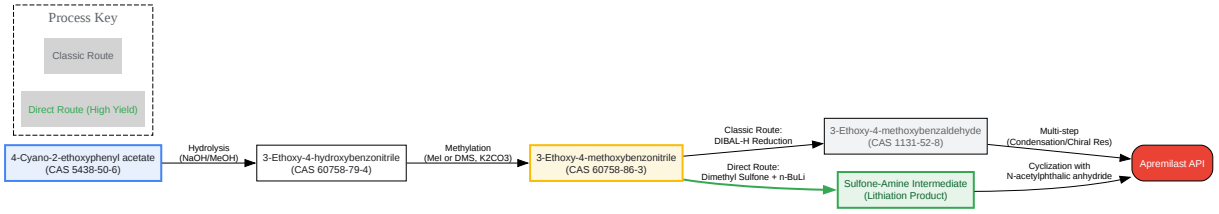

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Caption: Synthesis of Apremilast highlighting the strategic divergence from the 3-Ethoxy-4-methoxybenzonitrile node.

Experimental Protocols

Protocol A: Deprotection (Acetate Hydrolysis)

Objective: Quantitative conversion of **4-Cyano-2-ethoxyphenyl acetate** to 3-Ethoxy-4-hydroxybenzonitrile.

- Reagents:
  - **4-Cyano-2-ethoxyphenyl acetate** (1.0 eq)
  - Sodium Hydroxide (NaOH), 2.0 M aq. solution (1.5 eq)
  - Methanol (MeOH) (5 vol)
  - Hydrochloric Acid (HCl), 1.0 M (for neutralization)
- Procedure:

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- Charge: In a reactor equipped with a mechanical stirrer, charge **4-Cyano-2-ethoxyphenyl acetate** and MeOH.
- Addition: Cool to 0–5°C. Dropwise add 2.0 M NaOH, maintaining internal temperature <10°C.
- Reaction: Warm to 20–25°C and stir for 2 hours. Monitor by TLC or HPLC (Disappearance of ester peak).
- Quench: Adjust pH to 2–3 using 1.0 M HCl. A white precipitate (phenol) typically forms.
- Isolation:
  - Option 1 (Filtration): If solid precipitates heavily, filter, wash with cold water, and dry.
  - Option 2 (Extraction): If oil forms, extract with Ethyl Acetate (3x), wash with brine, dry over Na2SO4, and concentrate.
- Yield: Expect 95–98%.
- Checkpoint: Verify identity via 1H NMR (Loss of acetate singlet at ~2.3 ppm).

Protocol B: Methylation (Synthesis of Apremilast Intermediate)

Objective: Selective O-methylation to generate 3-Ethoxy-4-methoxybenzonitrile (CAS 60758-86-3).

- Reagents:
  - 3-Ethoxy-4-hydroxybenzonitrile (from Protocol A) (1.0 eq)
  - Dimethyl Sulfate (DMS) (1.1 eq) OR Methyl Iodide (MeI) (1.2 eq)
  - Potassium Carbonate (K2CO3) (1.5 eq)
  - Acetone or Acetonitrile (ACN) (10 vol)

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- Procedure:
  - Slurry: Charge Phenol intermediate, K2CO3, and Acetone into the reactor. Stir for 30 min at RT.
  - Alkylation: Add Methyl Iodide dropwise. (Caution: MeI is volatile and toxic; use appropriate containment).
  - Reflux: Heat to reflux (approx. 56°C for Acetone) for 4–6 hours.
  - Workup: Cool to RT. Filter off inorganic salts (K2CO3/KI).
  - Concentration: Evaporate solvent under reduced pressure.
  - Crystallization: Recrystallize the residue from Ethanol/Water (1:1) to obtain high-purity crystalline solid.
  - Specification: Purity >99% (HPLC). This intermediate is now ready for the Apremilast coupling sequence.

Advanced Application: Direct Lithiation Route

Recent process patents (e.g., US10774041B2) describe a "Direct Nitrile" route that bypasses the aldehyde. This method uses the 3-ethoxy-4-methoxybenzonitrile derived above.[1][2][3][4][5]

Mechanism: Instead of reducing the nitrile to an aldehyde (DIBAL-H), the nitrile is reacted directly with the lithiated anion of dimethyl sulfone.

- Reagents: Dimethyl Sulfone, n-Butyllithium (n-BuLi), THF.[6]
- Process: n-BuLi deprotonates dimethyl sulfone. This anion attacks the nitrile carbon.
- Product:(E/Z)-1-(3-ethoxy-4-methoxyphenyl)-2-(methylsulfonyl)ethenamine.
- Advantage: This enamine condenses directly with 3-acetamidophthalic anhydride to form the Apremilast phthalimide ring in fewer steps and higher atom economy than the aldehyde route.

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References & Authoritative Grounding

- Process for the preparation of Apremilast. (2020). United States Patent US10774041B2. (Describes the conversion of 3-ethoxy-4-hydroxybenzonitrile to the methoxy intermediate and subsequent lithiation).
- Synthesis of 3-ethoxy-4-methoxybenzaldehyde. (2019). World Intellectual Property Organization WO2019100786A1. (Details the classic aldehyde route intermediates).
- Discovery of Apremilast (CC-10004). Man, H. W., et al. (2009). Journal of Medicinal Chemistry, 52(6), 1522–1524. (Establishes the structure-activity relationship of the 3-ethoxy-4-methoxy pharmacophore).
- **4-Cyano-2-ethoxyphenyl acetate** Product Record.PubChem CID 329799365. (Chemical structure and identifiers).
- 3-Ethoxy-4-methoxybenzonitrile (Apremilast Impurity/Intermediate).National Institutes of Health (NIH) PubChem CID 3934769.

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